

Solubility of Sodium Sulfanilate: A Technical Guide for Process Optimization

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Sodium sulfanilic acid

Cat. No.: B8605135

[Get Quote](#)

Executive Summary & Chemical Identity

Sodium sulfanilate (Sodium 4-aminobenzenesulfonate) represents a critical intermediate in the synthesis of azo dyes, sulfa drugs, and specialized organic frameworks. Unlike its parent compound, sulfanilic acid, which exists as a poorly soluble zwitterion, the sodium salt exhibits high aqueous solubility, a property that drives its utility in aqueous-phase coupling reactions.

This guide provides a technical analysis of the solubility profile of sodium sulfanilate, distinguishing it from its acid form, and offers validated protocols for solubility determination in process environments.

Chemical Identity

Parameter	Detail
IUPAC Name	Sodium 4-aminobenzenesulfonate
CAS Number	515-74-2 (Anhydrous); 6106-22-5 (Dihydrate)
Molecular Formula	(Anhydrous)
Molecular Weight	195.17 g/mol (Anhydrous); 231.20 g/mol (Dihydrate)
Key Characteristic	High aqueous solubility vs. Sulfanilic Acid (Zwitterion)

Thermodynamic Framework of Dissolution

Understanding the solubility of sodium sulfanilate requires analyzing the competition between crystal lattice energy and solvation enthalpy.

The Zwitterion vs. Salt Paradox

A common error in process design is conflating the solubility data of sulfanilic acid with its sodium salt.

- Sulfanilic Acid: Exists as a zwitterion (NH_3^+ and COO^-) .^[1] Strong intermolecular electrostatic interactions lead to a high crystal lattice energy and low water solubility (~10 g/L at 20°C).
- Sodium Sulfanilate: The ionic lattice (Na^+ and SO_3^-) and NH_3^+) is disrupted by water's high dielectric constant. The hydration enthalpy of the Na^+ ion (SO_3^-) significantly drives the dissolution process, overcoming the lattice energy.

Solvent Polarity & Dielectric Requirement

Sodium sulfanilate follows a strict "like dissolves like" mechanism dominated by ion-dipole interactions.

- Water (H_2O): High solubility due to effective shielding of ions.
- Methanol/Ethanol (CH_3OH / $\text{C}_2\text{H}_5\text{OH}$): Drastically reduced solubility. The organic chain interferes with the formation of a stable hydration shell around the sodium ion.
- Non-polar Solvents (Benzene, Ether): Insoluble.^{[2][1][3]} Lacking a dipole moment sufficient to dissociate the ionic bond.

Solubility Data Profile

The following data consolidates experimental values and solubility trends. Note the dramatic difference between the acid and the salt.

Table 1: Comparative Solubility in Water (at 25°C)

Compound	Solubility (g/L)	Solubility (M)	pH of Saturated Soln.
Sulfanilic Acid	~10.0	~0.06	Acidic (< 3.0)
Sodium Sulfanilate	~170.0	~0.87	Neutral/Slightly Basic (~7-8)

Data Sources: ChemicalBook [1], Sigma-Aldrich [2].

Table 2: Solvent Compatibility Matrix

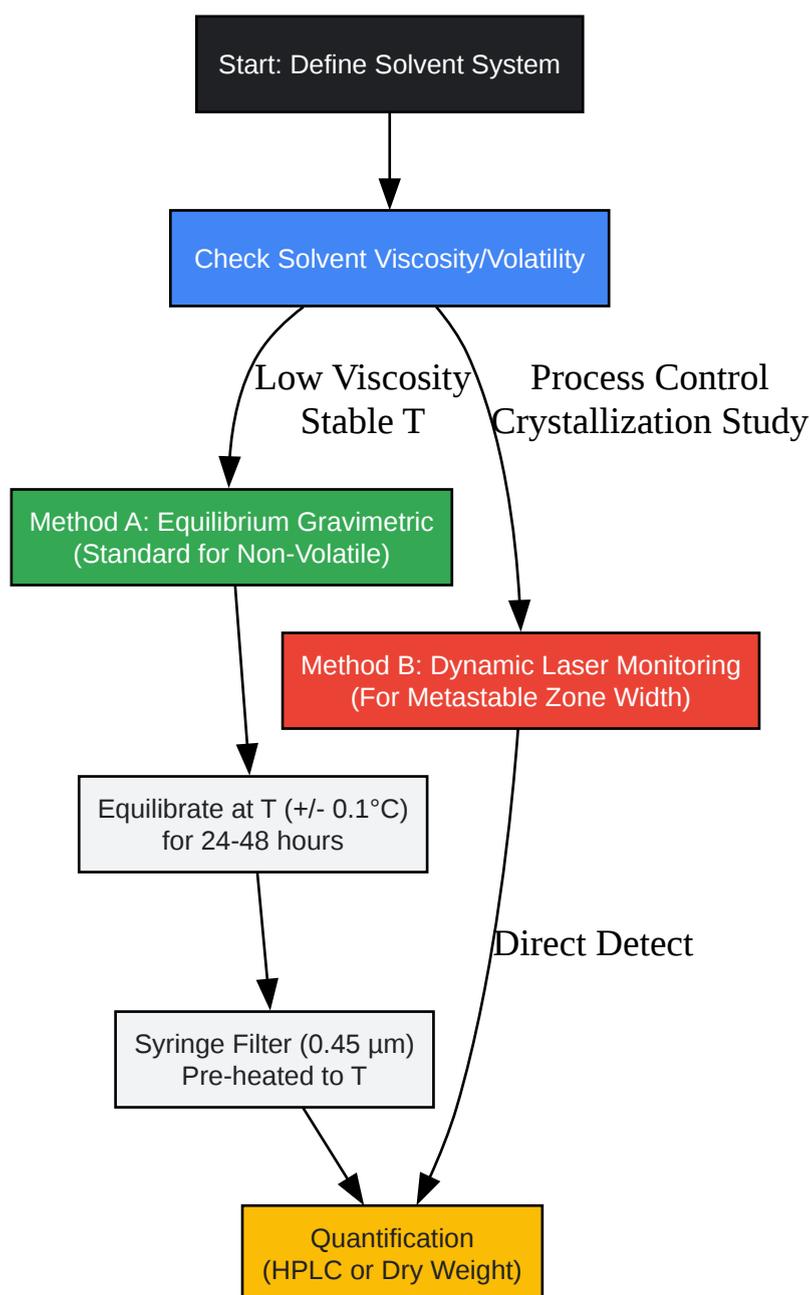
Solvent System	Solubility Rating	Process Implication
Water	High	Primary solvent for reaction and crystallization.
Methanol	Slight	Potential anti-solvent for crystallization.
Ethanol	Very Slight	Excellent anti-solvent for high-yield recovery.
Acetone	Insoluble	Used for washing filter cakes to remove water.
Diethyl Ether	Insoluble	Used to extract non-polar impurities.

Experimental Protocol: Precise Solubility Determination

For critical drug development or process scaling, literature values are often insufficient due to batch-to-batch variations in crystal habit (anhydrous vs. dihydrate). The following protocol ensures self-validating data generation.

Workflow Diagram

The following diagram outlines the decision logic for selecting the correct measurement technique based on the solvent system.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for solubility determination workflows. Method A is recommended for thermodynamic solubility curves.

Standard Operating Procedure (Gravimetric)

Objective: Determine saturation concentration (

) at Temperature

- Preparation: Add excess sodium sulfanilate (approx. 20g) to 50mL of solvent in a jacketed glass vessel.
- Equilibration: Agitate at 200 RPM. Control temperature via circulating water bath. Allow 24 hours for equilibrium.
- Sampling: Stop agitation and allow solids to settle for 30 minutes.
- Filtration (Critical Step): Using a syringe filter pre-heated to the solution temperature (to prevent premature crystallization), withdraw 5mL of supernatant.
- Quantification:
 - Gravimetric: Evaporate solvent in a vacuum oven at 60°C until constant weight.
 - HPLC: Dilute aliquot with mobile phase and quantify against a standard curve (UV detection at 254 nm).

Process Applications: Purification & Crystallization

The solubility differential between sodium sulfanilate and organic impurities is the basis for its purification.

The "Salting-Out" Effect

While sodium sulfanilate is soluble in water, the addition of sodium chloride (NaCl) or sodium carbonate (

) introduces the Common Ion Effect. Increasing

shifts the equilibrium toward the solid precipitate:

Application: In the synthesis of Methyl Orange, sodium carbonate is used not just to solubilize the sulfanilic acid, but in excess to drive the subsequent coupling reaction and manage the ionic strength.

Anti-Solvent Crystallization

To recover high-purity sodium sulfanilate from an aqueous reaction mixture:

- Concentrate the aqueous solution to near-saturation (~150 g/L).
- Slowly add Ethanol (ratio 1:1 v/v) while cooling to 5°C.
- The solubility drops precipitously, yielding uniform crystals of the dihydrate form.

References

- PubChem.Sodium Sulfanilate Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- NIST WebBook.Thermochemical Data for Sodium Sulfate and Related Salts. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Sulfanilic Acid|99% Purity|For Research Use Only \[benchchem.com\]](#)
- [2. Buy Methyl orange | 547-58-0 | >98% \[smolecule.com\]](#)

- [3. quora.com \[quora.com\]](#)
- To cite this document: BenchChem. [Solubility of Sodium Sulfanilate: A Technical Guide for Process Optimization]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8605135#solubility-of-sodium-sulfanilic-acid-in-different-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com